

Application Notes: Milbemycin A3 Oxime as a Veterinary Pharmaceutical Standard

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Milbemycin A3 Oxime*

Cat. No.: *B15555661*

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Introduction

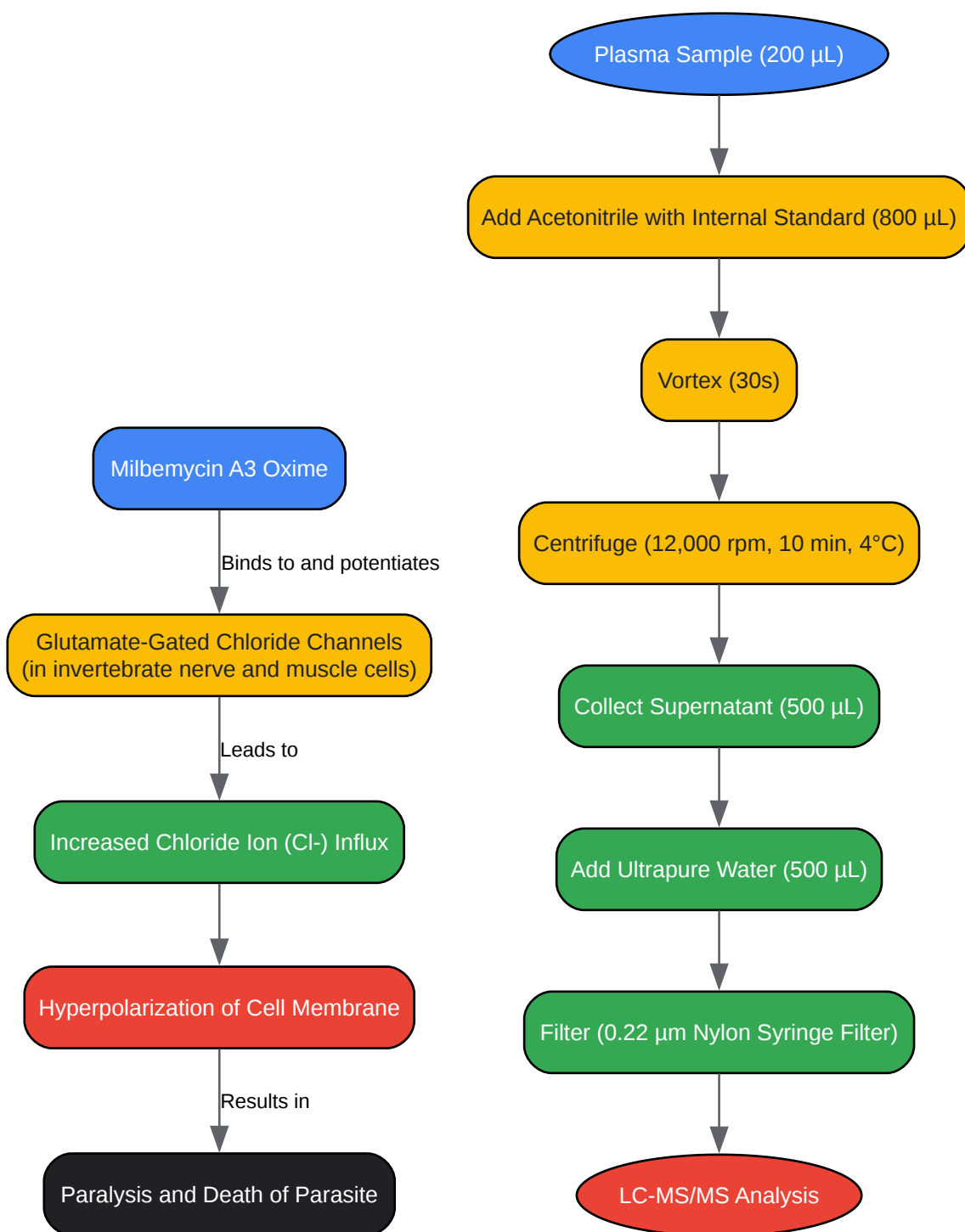
Milbemycin A3 oxime is a macrocyclic lactone and a key component of the broader veterinary drug, milbemycin oxime.[1][2][3] While commercially available milbemycin oxime is typically a mixture of **milbemycin A3 oxime** and milbemycin A4 oxime, the isolation and use of pure **Milbemycin A3 oxime** as a pharmaceutical standard is crucial for accurate quantification, impurity profiling, and stability testing of veterinary drug products.[1][2] These application notes provide detailed protocols and data for researchers, scientists, and drug development professionals utilizing **Milbemycin A3 oxime** as a reference standard.

Chemical Properties

Property	Value	Reference
Chemical Formula	C ₃₁ H ₄₃ NO ₇	[4][5][6][7]
Molecular Weight	541.68 g/mol	[4][6][7]
CAS Number	114177-14-9	[6][7][8]
Appearance	White to off-white crystalline solid	[9]
Solubility	Soluble in ethanol, methanol, DMSO, and DMF. Sparingly soluble in aqueous buffers.	[9][10]
UV/Vis Maximum (λ _{max})	~245-246 nm	[6][9]

Mechanism of Action

Milbemycin A3 oxime, like other milbemycins and avermectins, exerts its antiparasitic effect by acting on the nervous system of invertebrates.[3] It potentiates glutamate-gated chloride ion channels in parasite nerve and muscle cells, leading to hyperpolarization and subsequent paralysis and death of the parasite.[3][11]



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